

Recrystallization techniques for 5-(Chloromethyl)-4-methyloxazole hydrochloride

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Compound of Interest

Compound Name: 5-(Chloromethyl)-4-methyloxazole hydrochloride
CAS No.: 1279842-02-2
Cat. No.: B2974173

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Application Note: Recrystallization & Purification of **5-(Chloromethyl)-4-methyloxazole Hydrochloride**

Executive Summary & Chemical Context

Target Analyte: **5-(Chloromethyl)-4-methyloxazole hydrochloride** CAS: 1279842-02-2 (HCl salt) / 45515-22-8 (Free base) Molecular Formula:

This guide details the purification of **5-(Chloromethyl)-4-methyloxazole hydrochloride**, a critical electrophilic intermediate often used in the synthesis of Vitamin B6 (Pyridoxine) analogs and other heterocyclic pharmaceuticals.

Critical Stability Warning: The chloromethyl moiety is highly reactive (alkylating agent) and susceptible to hydrolysis to form 5-(hydroxymethyl)-4-methyloxazole. Consequently, standard aqueous recrystallization methods are contraindicated.^[1] This protocol utilizes an anhydrous solvent-antisolvent system to maximize purity while preserving the reactive alkyl chloride functionality.

Thermodynamic Solubility Profile

To design a self-validating purification system, we must exploit the differential solubility of the ionic HCl lattice versus the covalent impurities (unreacted starting materials, oligomers).

Solvent System	Temperature	Solubility Status	Mechanistic Utility
Water	Any	High (Decomposes)	AVOID. Rapid hydrolysis of to .
Methanol/Ethanol	Hot ()	High	Primary dissolution solvent (dielectric constant).
Isopropanol (IPA)	Hot ()	Moderate	Ideal single-solvent candidate; lower solubility for polar impurities.
Diethyl Ether / MTBE	Cold	Insoluble	Excellent antisolvents to force lattice formation.
Ethyl Acetate	Cold	Low	Useful for washing to remove non-polar organic impurities.

Detailed Protocols

Method A: The "Goldilocks" Single-Solvent Method (Isopropanol)

Recommended for batches with >85% initial purity.

Principle: Isopropanol (IPA) possesses a polarity index (3.9) sufficient to disrupt the ionic lattice at reflux but insufficient to hold the salt in solution at

, creating a steep solubility curve.

- Preparation: Charge a dry flask with crude 5-(Chloromethyl)-4-methyloxazole HCl under Nitrogen () or Argon.
- Dissolution: Add anhydrous IPA (of solid).
- Thermal Cycle: Heat to gentle reflux ().
 - Checkpoint: If solids remain, add IPA in increments. If solution is not clear after , filter hot (insolubles are likely inorganic salts like).
- Nucleation: Remove from heat. Allow to cool slowly to room temperature () over 30 minutes.
 - Why? Rapid cooling traps impurities in the crystal lattice.
- Crystallization: Transfer to an ice bath () for 2 hours.
- Isolation: Filter rapidly under blanket. Wash cake with cold anhydrous IPA.
- Drying: Vacuum dry at

(compound is thermally sensitive).

Method B: Solvent-Antisolvent Crash (Ethanol/Ether)

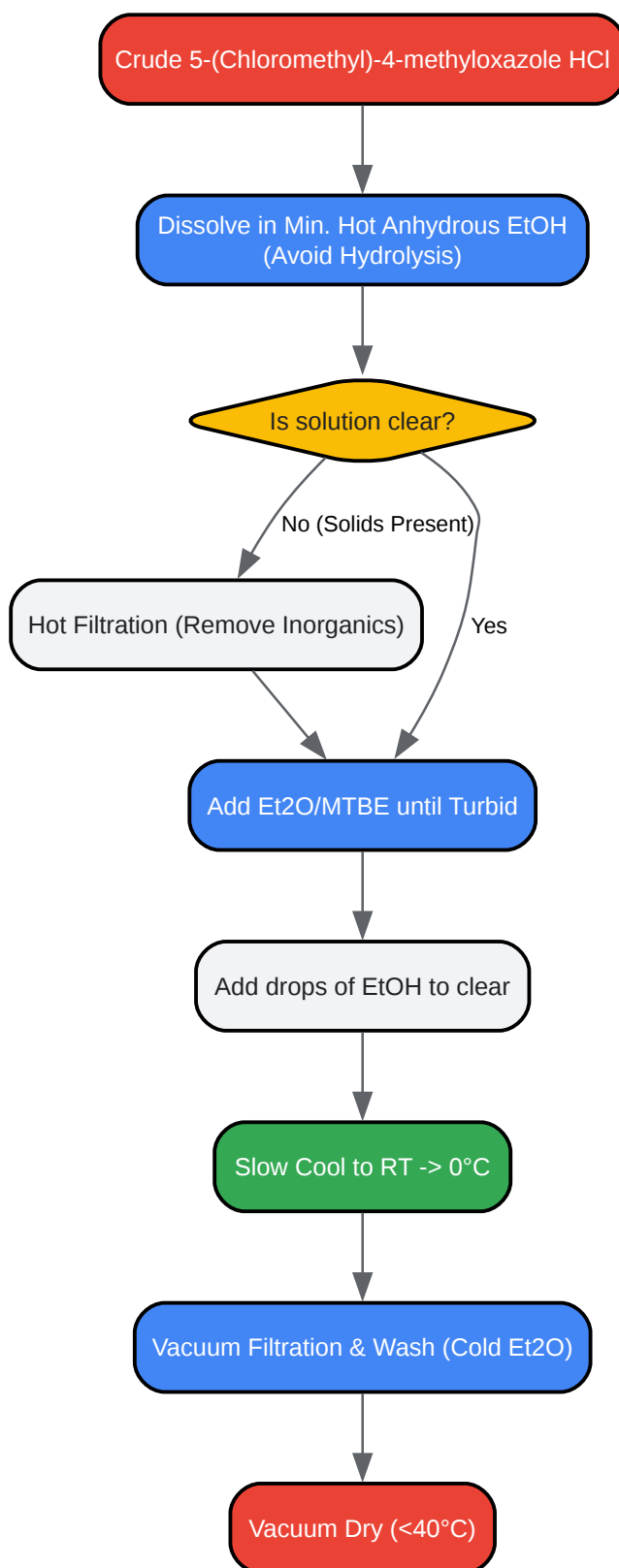
Recommended for lower purity batches or "oiled out" material.

Principle: Ethanol solvates the salt; Diethyl Ether reduces the dielectric constant of the mixture, forcing the ionic salt to precipitate while keeping non-polar organic impurities in the mother liquor.

- Dissolution: Dissolve crude solid in minimum boiling anhydrous Ethanol ().
- Clarification: If the solution is dark, treat with activated carbon (1% w/w) for 5 mins, then filter hot through Celite.
- Antisolvent Addition: While stirring the hot filtrate, add anhydrous Diethyl Ether (or MTBE) dropwise.
 - Visual Cue: Stop when a persistent cloudiness (turbidity) is observed.
- Re-dissolution: Add 2-3 drops of Ethanol to clear the solution.
- Crystallization: Seal the flask (ether is volatile). Cool to RT, then (freezer).
- Isolation: Filter cold. Wash with 1:3 Ethanol:Ether mixture.

Process Visualization (Workflow)

The following diagram illustrates the decision logic and workflow for Method B, ensuring high-purity isolation.



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Caption: Logic flow for Solvent-Antisolvent purification, prioritizing removal of inorganic insolubles and controlled nucleation.

Troubleshooting & Critical Process Parameters (CPPs)

Issue	Root Cause	Corrective Action
Oiling Out	Solution cooled too fast or solvent polarity is too high.	Re-heat. Add more Ethanol (solvent) to dissolve the oil, then add Antisolvent slower with vigorous stirring. Seed with a pure crystal if available.
Low Yield	Too much solvent used or Antisolvent ratio too low.	Concentrate mother liquor by rotary evaporation (keep bath) and repeat cooling cycle.
Hydrolysis	Moisture ingress.	CRITICAL: Ensure all solvents are dried over molecular sieves (). Flush glassware with Argon.
Color Retention	Polymerized impurities.	Use an activated charcoal wash during the hot dissolution phase (Method B, Step 2).

Safety & Handling (HSE)

- Vesicant Hazard: The chloromethyl group confers alkylating properties similar to nitrogen mustards. Skin contact can cause severe blistering. Double-gloving (Nitrile/Laminate) and a fume hood are mandatory.
- Lachrymator: Vapors may irritate eyes/respiratory tract.
- Corrosive: The HCl salt is acidic; avoid contact with metal spatulas (use PTFE or glass).

References

- PubChem.Compound Summary: 5-(Chloromethyl)-4-methyloxazole. National Library of Medicine. [\[Link\]](#)
- MIT OpenCourseWare.Recristallization Guide: Solvent Selection and Troubleshooting. (Authoritative grounding for solvent-antisolvent theory). [\[Link\]](#)

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Sources

- [1. Reagents & Solvents \[chem.rochester.edu\]](#)
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